

Comprehensive Structural Elucidation and Quality Control of 3- [(Dimethylamino)methyl]oxetan-3-amine

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Compound of Interest

Compound Name: 3-[(Dimethylamino)methyl]oxetan-3-amine
CAS No.: 2141347-88-6
Cat. No.: B2998409

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Introduction: The Oxetane Imperative

In modern medicinal chemistry, the oxetane ring has emerged as a critical bioisostere for gem-dimethyl and carbonyl groups, offering improved aqueous solubility and metabolic stability without the lipophilicity penalty of carbocyclic analogs [1].[1][2]

3-[(Dimethylamino)methyl]oxetan-3-amine represents a high-value "vectorized" building block. Unlike simple 3-aminooxetanes, this molecule introduces a secondary vector (the dimethylamino arm) orthogonal to the primary amine, allowing for the construction of complex, solubilized scaffolds. However, the high ring strain (~106 kJ/mol) of the oxetane core makes it susceptible to acid-catalyzed ring opening, creating a unique challenge in synthesis and purification.

This guide outlines the authoritative protocol for validating the identity and purity of this specific building block, distinguishing it from common ring-opened impurities and regioisomers.

Theoretical Framework & Diagnostic Signals

Before initiating wet-lab work, the analyst must understand the expected spectroscopic "fingerprint" dictated by the molecule's symmetry and electronic environment.

Symmetry and Diastereotopicity

The molecule possesses a plane of symmetry (

) passing through the oxygen atom, the C3 carbon, and the two exocyclic substituents.

- Implication: The C2 and C4 methylene carbons are chemically equivalent.
- The "Trap": While C2 and C4 are equivalent to each other, the protons on C2 (and C4) are diastereotopic. One proton is cis to the primary amine, and the other is trans.
 - Result: In the

¹H NMR, the oxetane ring protons will typically appear not as a simple doublet, but as an AB system (two doublets with a roof effect) or a pair of doublets, integrating to 4H total. This is the primary marker of an intact 3,3-disubstituted oxetane ring [2].

Predicted NMR Shift Table (Solvent: DMSO-)

Note: DMSO is preferred over CDCl₃

to avoid acid-trace induced ring opening and to stabilize exchangeable protons.

Position	Group	Type	Predicted (ppm)	Multiplicity	Diagnostic Note
Ring	C2/C4-H	CH	4.20 – 4.40	Doublet (Hz)	cis to NH
Ring	C2/C4-H	CH	4.45 – 4.65	Doublet (Hz)	trans to NH
Exocyclic	-CH -N	CH	2.40 – 2.60	Singlet	Overlaps with DMSO? Check HSQC.
Terminal	-N(CH)	CH	2.15 – 2.25	Singlet (6H)	Sharp, intense singlet.
Amine	-NH	NH	1.80 – 2.50	Broad	Exchangeable; shift varies w/ conc.

Experimental Workflow: Self-Validating Protocols

Phase 1: Sample Preparation & Integrity Check

Objective: Prevent artifact generation during analysis.

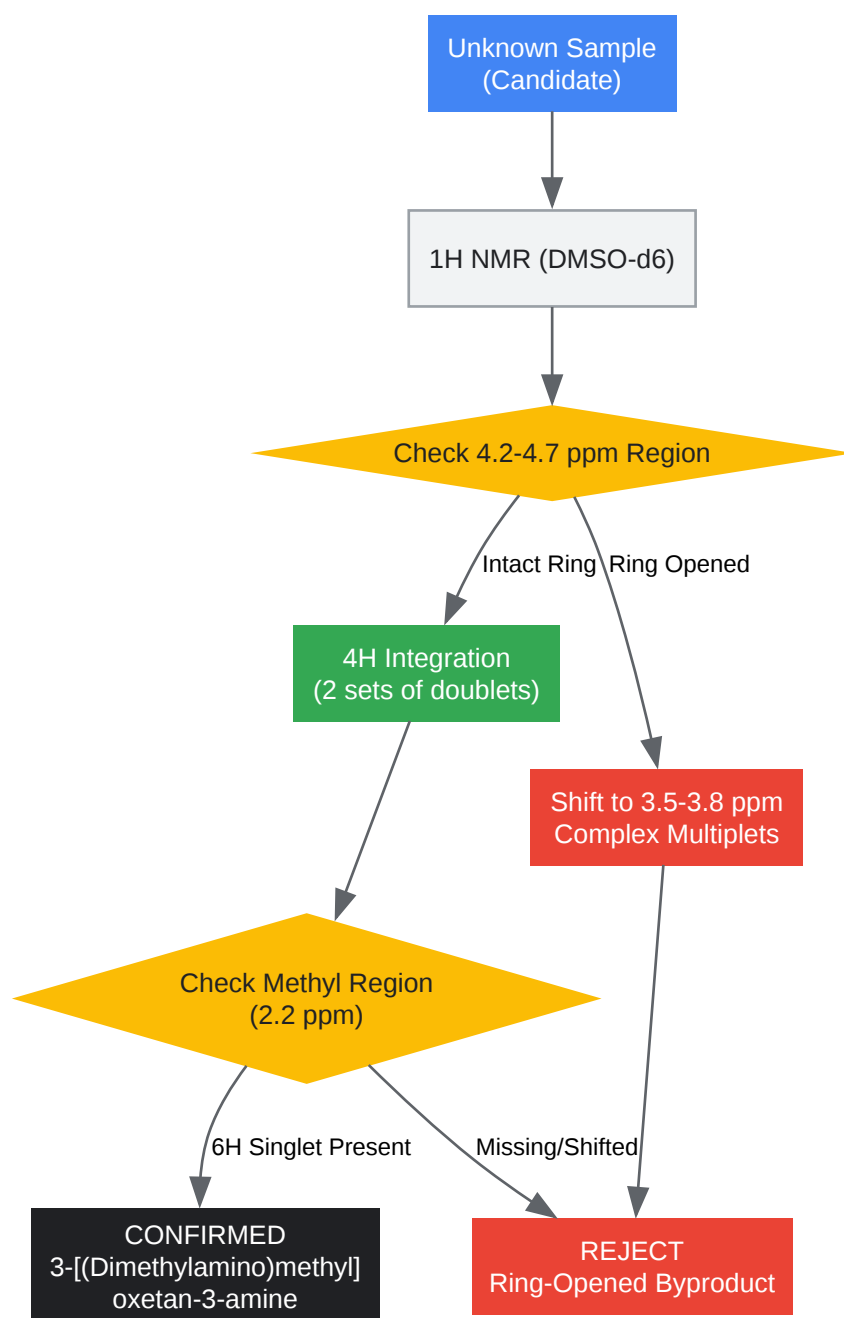
- Protocol: Dissolve ~5 mg of sample in 0.6 mL of neutralized DMSO- (filtered through basic alumina if unsure of acidity).
- Caution: Avoid CDCl unless stored over silver foil or K₂CO₃. The HCl often present in aged chloroform can instantly open the oxetane ring to a

chlorohydrin species (

H NMR: shift of ring protons from ~4.5 ppm to ~3.6 ppm).

Phase 2: Structural Confirmation (NMR Logic)

The following Graphviz diagram illustrates the logical flow for confirming the structure and ruling out the "Ring-Opened" failure mode.



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Figure 1: Decision tree for NMR-based validation of the oxetane core integrity.

Phase 3: Mass Spectrometry (HRMS)

- Method: ESI+ (Electrospray Ionization).
- Expected [M+H]
: Calculated for C
H
N
O: 131.1184.
- Fragmentation Pattern:
 - Look for a neutral loss of 30 Da (CH
O), characteristic of oxetane ring fragmentation.
 - Look for
58.06 ([CH
)
N=CH
)
, confirming the dimethylaminomethyl tail.

Synthesis & Impurity Profiling

Understanding the synthesis route allows the analyst to predict specific impurities. The most robust route to 3,3-disubstituted oxetanes typically proceeds from oxetan-3-one [3].

Common Synthetic Route:

- Condensation: Oxetan-3-one + Nitromethane

3-(Nitromethyl)oxetan-3-ol.

- Reduction: Nitro/Alcohol reduction

3-(Aminomethyl)oxetan-3-ol.

- Cyclization/Substitution: Note: This route is difficult for diamines.

- Alternative (Industrial): Oxetan-3-one

Strecker Reaction (TMSCN/Amine)

Nitrile

Reduction.

- Likely Route for Target: 3-Oxetanone

Formation of Imine/Oxime

Addition of CH

NMe

equivalent or displacement on a 3,3-bis(electrophile).

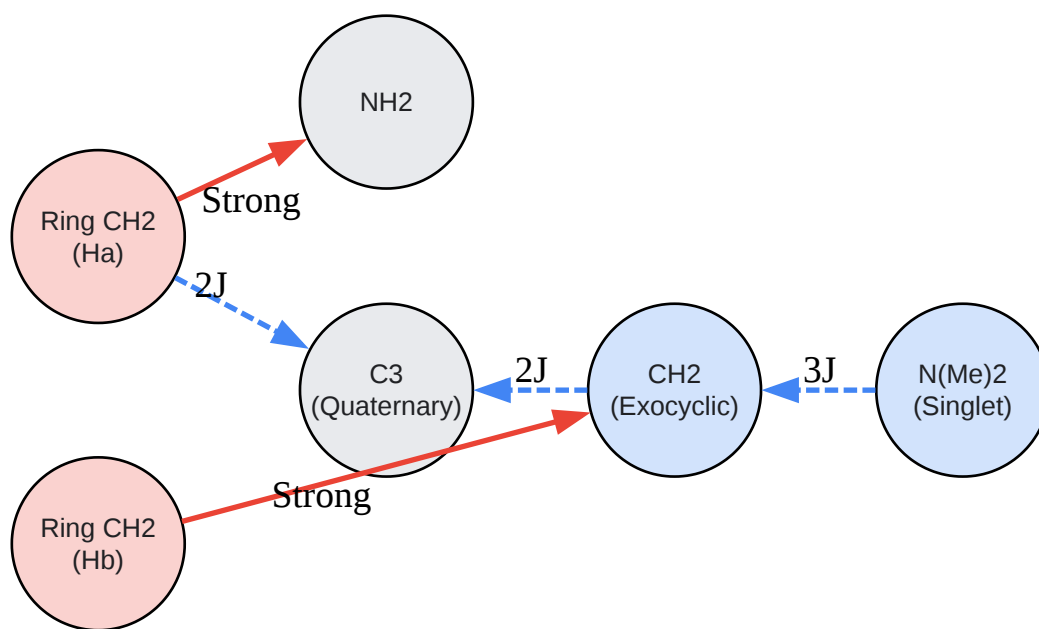
Key Impurity: 3-Oxetanone (starting material) or Ring-opened diols.

- Detection: 3-Oxetanone has a singlet at

5.3 ppm (very deshielded). Diols will show broad OH peaks and upfield shifts of the carbon backbone.

Visualizing the Connectivity (HMBC/NOESY)

To definitively assign the regiochemistry (ensuring the dimethylamine is on the methyl arm and not on the ring via some rearrangement), use 2D NMR.



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Figure 2: Key HMBC (connectivity) and NOESY (spatial) correlations required to confirm regiochemistry.

Authoritative Summary of Specifications

For a Certificate of Analysis (CoA) to be valid, the material must meet these criteria:

- Appearance: Colorless liquid or low-melting solid (hygroscopic).
- H NMR:
 - 4.2–4.7 ppm: 4H total (Oxetane ring). Critical: Must be two distinct doublets or an AB multiplet; a singlet implies accidental equivalence or ring opening/rearrangement.
 - 2.2 ppm: 6H Singlet (NMe).
- C NMR:
 - Quaternary C3 signal at 60–65 ppm.

- Oxetane ring carbons (C2/C4) at 80–85 ppm (highly deshielded by oxygen).
- Purity: >95% by GC-MS or LC-MS (ELSD detection recommended as UV absorbance is low).

References

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Sources

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